

An In-depth Technical Guide to 2-Acetyl-3-ethylpyrazine

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Compound of Interest

Compound Name: 2-Acetyl-3-ethylpyrazine

Cat. No.: B160245

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Introduction

2-Acetyl-3-ethylpyrazine is a heterocyclic aromatic organic compound that is a notable component of the flavor and aroma profile of numerous foods, including baked goods, coffee, and cocoa.[1] Its characteristic nutty, popcorn-like, and roasted aroma makes it a significant compound in the food and fragrance industries.[1][2][3] While primarily recognized for its organoleptic properties, understanding its chemical characteristics is crucial for its application and for the exploration of other potential biological activities. This guide provides a comprehensive overview of the chemical and physical properties of **2-Acetyl-3-ethylpyrazine**, detailed experimental protocols for its synthesis and analysis, and a discussion of its known biological context.

Chemical and Physical Properties

2-Acetyl-3-ethylpyrazine is a colorless to pale yellow liquid at room temperature.[2] Its chemical structure consists of a pyrazine ring substituted with an acetyl group and an ethyl group.

Table 1: Chemical and Physical Properties of **2-Acetyl-3-ethylpyrazine**

Property	Value	Reference(s)
IUPAC Name	1-(3-ethylpyrazin-2-yl)ethan-1-one	[2]
CAS Number	32974-92-8	[2]
Molecular Formula	C ₈ H ₁₀ N ₂ O	[2]
Molecular Weight	150.18 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Nutty, popcorn, potato chip, meaty	[1][2]
Boiling Point	220-221 °C at 760 mmHg 54-56 °C at 1 mmHg	[2][3]
Density	1.068-1.079 g/mL at 25 °C	[2][3]
Refractive Index	1.509-1.520 at 20 °C	[2][3]
Solubility	Soluble in water, organic solvents, and oils. Miscible in ethanol.	[2]
Flash Point	87 °C (closed cup)	[3][4]
LogP (o/w)	0.026 (estimated)	[1]

Experimental Protocols

Synthesis of 2-Acetyl-3-ethylpyrazine

Two primary methods for the synthesis of **2-Acetyl-3-ethylpyrazine** are detailed in the literature, starting from 2,3-diethylpyrazine.[5]

Method 1: Synthesis via Bromination and Oxidation[5]

- Bromination:

- A two-liter flask is charged with 68.1 g (0.5 mol) of 2,3-diethylpyrazine, 89.0 g (0.5 mol) of N-bromosuccinimide, 1000 mL of carbon tetrachloride, and 1.0 g of benzoyl peroxide.
- The mixture is stirred and heated to reflux (75-80 °C) for 1.5 hours.
- After cooling, the solid succinimide is removed by filtration.
- The carbon tetrachloride is removed under vacuum to yield 2-(1-bromoethyl)-3-ethylpyrazine.
- Oxidation:
 - In a separate one-liter reaction flask, 12.7 g of sodium is dissolved in 500 mL of dry ethanol.
 - To this solution, 62.3 g of 2-nitropropane is added, forming a thick white semi-solid, which is stirred for 30 minutes.
 - The previously prepared 2-(1-bromoethyl)-3-ethylpyrazine is then added to this mixture.
 - The reaction mass is stirred and heated to reflux for 2 hours.
 - The mixture is cooled, and the solids are removed by filtration.
 - The filtrate is concentrated under vacuum, and the concentrate is dissolved in diethyl ether.
 - The ether solution is filtered, and the solvent is removed under vacuum.
 - The resulting concentrate is combined with 25 g of mineral oil and strip-distilled to obtain a fraction boiling at 58-72 °C under 1.5 mm Hg.
 - This fraction is then redistilled to yield purified **2-acetyl-3-ethylpyrazine** (boiling at 55 °C under 1.2 mm Hg).

Method 2: Synthesis via Peracetic Acid Oxidation[5]

- N-Oxide Formation:

- A solution of 27.6 g (0.2 mol) of 2,3-diethylpyrazine in 100 mL of acetic acid is heated to 75 °C in a 500 mL reaction flask.
- 38.0 g (0.2 mol) of 40% peracetic acid is added dropwise over 20 minutes.
- The reaction mixture is stirred at 70-80 °C for an additional 60 minutes.
- The acetic acid is then removed under reduced pressure.
- Rearrangement and Hydrolysis:
 - The resulting yellow oil is refluxed with 100 mL of acetic anhydride for 2 hours.
 - Excess acetic anhydride is recovered under vacuum.
 - The residue is treated with ether to yield 2-ethyl-3-(1-acetoxyethyl)pyrazine.
 - A solution of 11.8 g of this acetoxyethyl derivative in 75 mL of methanol is added dropwise to 30 mL of a 20% potassium hydroxide solution at room temperature.
 - The solution is stirred at room temperature for two hours.
- Oxidation of the Alcohol:
 - Methanol is stripped from the mixture under reduced pressure, and the aqueous phase is extracted with chloroform.
 - The combined chloroform extracts are dried, and the solvent is evaporated to yield 2-ethyl-3-(1-hydroxyethyl)pyrazine.
 - A mixture of 2.28 g (0.015 mol) of the alcohol, 27 mL of dimethyl sulfoxide, and 18 mL of acetic anhydride is allowed to stand at room temperature for 24 hours.
 - The mixture is poured into 150 mL of water and brought to a pH of 11-12 with 10% aqueous potassium hydroxide.
- Purification:
 - The aqueous phase is extracted with methylene chloride.

- The combined extracts are dried, and the solvent is removed.
- The residue is dissolved in hexane, washed with water, dried, and the hexane is stripped off to obtain the crude product.
- Purification is achieved by fractional distillation under vacuum.

Analytical Characterization

Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To separate and identify **2-Acetyl-3-ethylpyrazine** from a mixture and confirm its molecular weight and fragmentation pattern.
- Sample Preparation: Dilute the sample in a suitable solvent (e.g., dichloromethane or ethanol).
- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- GC Column: A non-polar capillary column, such as a DB-5 or HP-5 (e.g., 30 m x 0.25 mm x 0.25 μ m), is commonly used.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
 - Initial temperature: 40-50 °C, hold for 2-5 minutes.
 - Ramp: Increase to 250-280 °C at a rate of 5-10 °C/min.
 - Final hold: 5-10 minutes.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 300.

- The expected mass spectrum will show a molecular ion peak at m/z 150 and characteristic fragment ions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the chemical structure of **2-Acetyl-3-ethylpyrazine** by analyzing the chemical shifts and coupling constants of its protons (^1H NMR) and carbons (^{13}C NMR).
- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube.
- Instrumentation: A 300-500 MHz NMR spectrometer.
- ^1H NMR: Expected signals include a triplet and quartet for the ethyl group, a singlet for the acetyl methyl group, and two doublets for the pyrazine ring protons.
- ^{13}C NMR: Expected signals will correspond to the eight unique carbon atoms in the molecule.

Infrared (IR) Spectroscopy

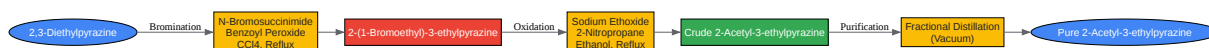
- Objective: To identify the functional groups present in **2-Acetyl-3-ethylpyrazine**.
- Sample Preparation: The analysis can be performed on the neat liquid sample using a salt plate (NaCl or KBr) or with an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Expected Absorptions: Characteristic peaks for C=O stretching (ketone), C-H stretching (aromatic and aliphatic), C=N stretching (pyrazine ring), and C=C stretching (aromatic ring).

Biological Context and Applications

2-Acetyl-3-ethylpyrazine is classified as a flavoring agent and is generally recognized as safe (GRAS) for its intended use in food.[2] It has been approved by regulatory bodies such as the Joint FAO/WHO Expert Committee on Food Additives (JECFA).[2] Its primary application lies in the food and beverage industry to impart or enhance nutty, roasted, and savory flavors.[1][3]

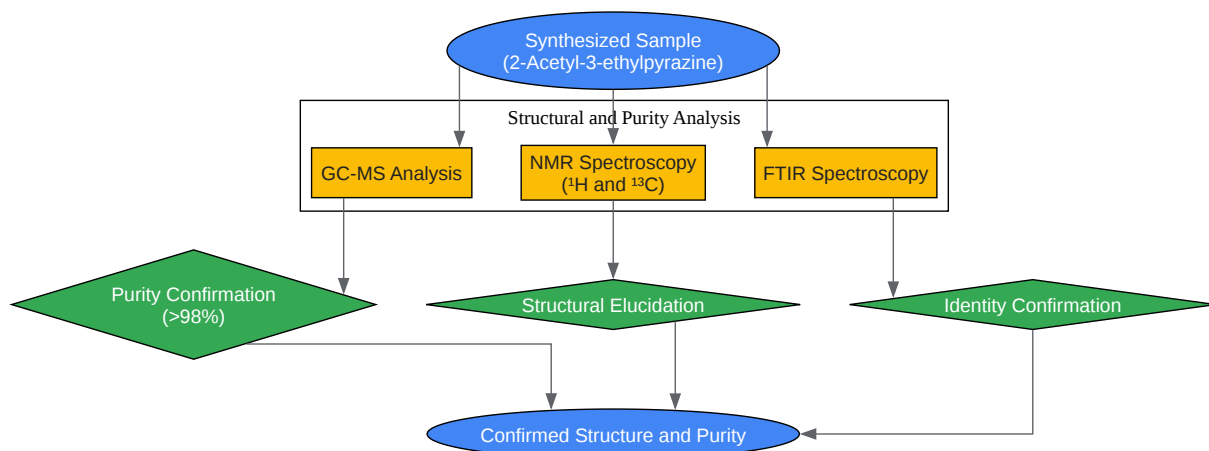
As of the current body of scientific literature, **2-Acetyl-3-ethylpyrazine** has not been implicated in specific signaling pathways relevant to drug development. Its biological effects appear to be primarily related to its interaction with olfactory and gustatory receptors, contributing to the sensory perception of food. There is no significant evidence to suggest that it acts as a modulator of common drug targets or signaling cascades. Therefore, for professionals in drug development, its relevance may be more as an excipient in oral formulations, where it could contribute to the palatability of a product, rather than as an active pharmaceutical ingredient.

Visualizations



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Caption: Workflow for the synthesis of **2-Acetyl-3-ethylpyrazine** via bromination and oxidation.



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Caption: General workflow for the analytical characterization of **2-Acetyl-3-ethylpyrazine**.

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References

- 1. 2-Acetyl-3-ethylpyrazine [webbook.nist.gov]
- 2. US3711482A - 2-acetyl-3-ethylpyrazine and process for the preparation thereof - Google Patents [patents.google.com]
- 3. 2-Acetyl-3-ethylpyrazine | C₈H₁₀N₂O | CID 61918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. Showing Compound 2-Acetyl-3-ethylpyrazine (FDB000499) - FooDB [foodb.ca]
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